

# Navigating the Safe Handling of 3-Iodo-4-methoxypyridine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Iodo-4-methoxypyridine

Cat. No.: B1298235

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling protocols for **3-Iodo-4-methoxypyridine**, a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

## Hazard Identification and Classification

**3-Iodo-4-methoxypyridine** is classified as a hazardous substance. The primary hazards associated with this compound are:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

GHS Pictogram:

- GHS07: Exclamation Mark

Signal Word: Warning

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **3-Iodo-4-methoxypyridine** is essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>6</sub> INO	
Molecular Weight	235.02 g/mol	
Appearance	Solid	
CAS Number	89640-55-1	

## Safe Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and maintain the integrity of the compound.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[3\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[3\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[4\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)

Storage:

- Store in a tightly-closed container when not in use.[\[1\]](#)[\[3\]](#)

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)[\[3\]](#)
- Keep away from sources of ignition.[\[1\]](#)[\[4\]](#)
- Store locked up.[\[1\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **3-Iodo-4-methoxypyridine** to prevent direct contact and inhalation.

PPE Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or face shield.	To protect against splashes and dust. <a href="#">[1]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact. <a href="#">[1]</a> <a href="#">[6]</a>
Body Protection	Laboratory coat, long-sleeved shirt, and trousers.	To prevent skin exposure. <a href="#">[1]</a> <a href="#">[7]</a>
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges.	To be used when ventilation is inadequate or when handling large quantities to prevent inhalation of dust or vapors. <a href="#">[4]</a>

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

General Advice:

- Immediately remove any clothing contaminated by the product.[\[1\]](#)
- Move out of the dangerous area.[\[1\]](#)
- Consult a physician and show the safety data sheet.[\[1\]](#)

## Specific First Aid Procedures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately. <a href="#">[1]</a> <a href="#">[8]</a>
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. <a href="#">[1]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. <a href="#">[1]</a> <a href="#">[2]</a>

## Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[\[1\]](#)
- Methods for Cleaning Up: Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container. Consult local regulations for disposal.[\[1\]](#)

## Experimental Protocols

While specific experimental protocols for determining the toxicity of **3-Iodo-4-methoxypyridine** are not publicly available, the following general methodologies are typically employed in toxicology studies.

#### Acute Oral Toxicity (LD50):

- Animal Model: Typically rats or mice.
- Dosage: A range of single doses of the substance is administered orally to different groups of animals.
- Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- LD50 Calculation: The lethal dose for 50% of the test animals (LD50) is calculated using statistical methods.

#### Skin Irritation Test:

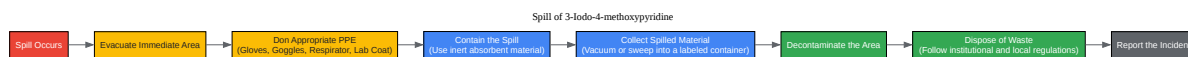
- Animal Model: Typically rabbits.
- Application: A small amount of the substance is applied to a shaved patch of skin.
- Observation: The skin is observed for signs of irritation, such as redness, swelling, and inflammation, at specific time intervals.
- Scoring: The severity of the irritation is scored based on a standardized scale.

#### Eye Irritation Test:

- Animal Model: Typically rabbits.
- Application: A small amount of the substance is instilled into one eye of the animal.
- Observation: The eye is observed for signs of irritation, such as redness, swelling, and discharge, at specific time intervals.
- Scoring: The severity of the irritation is scored based on a standardized scale.

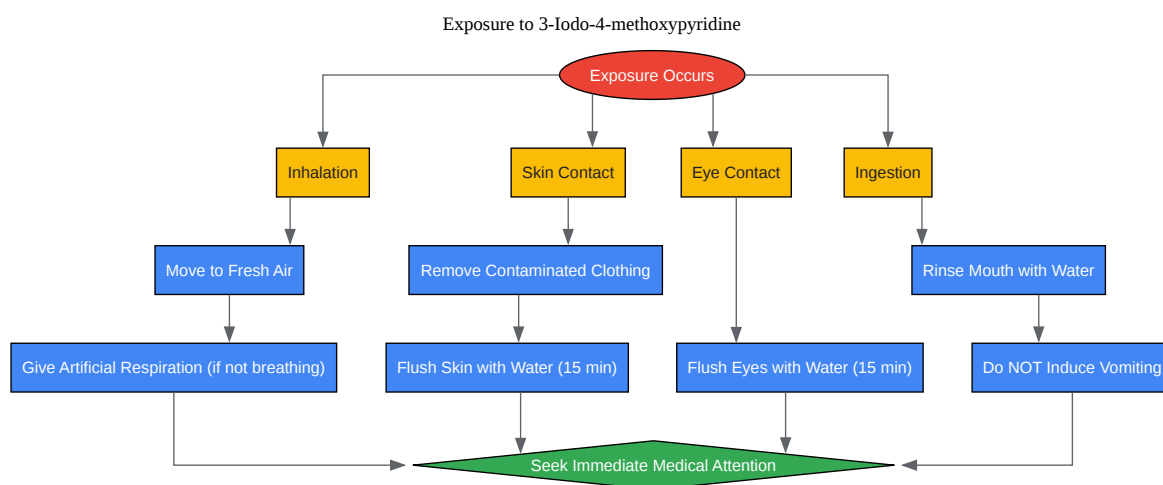
## Visual Guides

The following diagrams illustrate key safety workflows for handling **3-Iodo-4-methoxypyridine**.



[Click to download full resolution via product page](#)

Caption: Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: First Aid Response Protocol

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. media.hiscoinc.com [media.hiscoinc.com]
- 3. kishida.co.jp [kishida.co.jp]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. americanchemistry.com [americanchemistry.com]
- 6. benchchem.com [benchchem.com]
- 7. publications.ashp.org [publications.ashp.org]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Navigating the Safe Handling of 3-Iodo-4-methoxypyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298235#3-iodo-4-methoxypyridine-safety-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)